

Application Note: H-Met-NH₂ (L-Methioninamide) in Cell Culture Media Formulation

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Compound of Interest

Compound Name: H-Met-NH₂

CAS No.: 4510-08-1

Cat. No.: B1360316

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Abstract

This technical guide details the application of L-Methioninamide Hydrochloride (**H-Met-NH₂·HCl**) as a superior alternative to L-Methionine in chemically defined media (CDM) for mammalian cell culture (CHO, HEK293). While L-Methionine is an essential amino acid, it is highly susceptible to extracellular oxidation, leading to the formation of Methionine Sulfoxide (MetO). High levels of MetO in media directly correlate with the oxidation of methionine residues in therapeutic proteins (specifically Fc regions of mAbs), compromising product stability and pharmacokinetics. This protocol outlines the formulation, substitution strategy, and analytical validation for using **H-Met-NH₂** to mitigate oxidative stress and improve critical quality attributes (CQAs).

Scientific Rationale: The Oxidation Challenge

The Instability of Free L-Methionine

In standard fed-batch processes, L-Methionine is exposed to light, transition metals (Iron, Copper), and dissolved oxygen for 14+ days. Under these conditions, the thioether side chain of Methionine is rapidly oxidized to Methionine Sulfoxide (MetO).

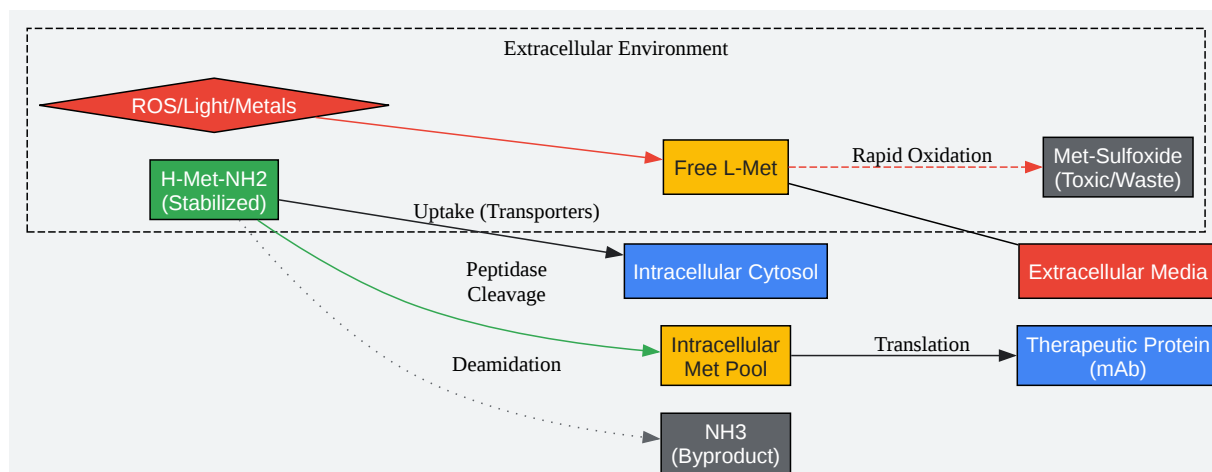
- Mechanism: Reactive Oxygen Species (ROS) attack the sulfur atom.
- Impact: Cells take up MetO inefficiently compared to Met. More critically, oxidative species in the media can directly oxidize the methionine residues of the secreted monoclonal antibody (mAb).
- Clinical Consequence: Oxidation of Met252 and Met428 in the Fc region of IgG1 antibodies reduces binding affinity to the neonatal Fc receptor (FcRn), significantly decreasing the drug's half-life in patients [1, 2].

The H-Met-NH₂ Solution

H-Met-NH₂ (L-Methioninamide) is the amide derivative of L-Methionine.

- Controlled Release: **H-Met-NH₂** acts as a "prodrug" for the cell. It is transported into the cell and cleaved by intracellular aminopeptidases/amidases into free L-Methionine and ammonia.
- Reduced Extracellular Exposure: By supplying Met as an amide, the concentration of free Methionine in the extracellular environment is kept low (limiting the substrate available for extracellular oxidation) while maintaining a sufficient intracellular pool for protein synthesis.
- Solubility: The hydrochloride salt (**H-Met-NH₂·HCl**) exhibits high aqueous solubility, making it ideal for highly concentrated feeds where L-Met precipitation can be a risk.

Mechanism of Action Diagram



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Figure 1: Comparative fate of Free L-Met vs. **H-Met-NH2**. **H-Met-NH2** bypasses the rapid extracellular oxidation pathway, delivering Methionine directly to the intracellular pool.

Formulation Protocol

Materials Required[1][2][3]

- L-Methioninamide Hydrochloride (CAS: 16120-92-6)
 - Purity: $\geq 98\%$ (Cell Culture Grade)
 - MW: 184.69 g/mol (Note: Free L-Met MW is 149.21 g/mol)
- Base Media: Chemically Defined (CD) CHO Media (Methionine-free or reduced).
- Solvent: WFI (Water for Injection) quality water.

Calculation of Molar Substitution

CRITICAL: Do not substitute 1:1 by weight. You must use molar equivalents.

Conversion Factor: 1.238 To replace 1.0 g/L of L-Methionine, use 1.238 g/L of **H-Met-NH₂·HCl**.

Stock Solution Preparation (100X)

This protocol prepares a 300 mM stock solution for spiking into feeds.

- Weighing: Weigh 5.54 g of **H-Met-NH₂·HCl**.
- Dissolution: Add to 80 mL of WFI in a sterile beaker.
- Mixing: Stir at room temperature (20-25°C). Dissolution is rapid due to the HCl salt form.
- pH Adjustment: The solution will be acidic. Slowly adjust pH to 6.5 - 7.0 using 5M NaOH.
 - Warning: Do not over-alkalinize (> pH 8.0) as this may promote spontaneous deamidation.
- Volume Adjustment: Bring total volume to 100 mL with WFI.
- Sterilization: Filter through a 0.22 µm PES membrane.
- Storage: Store at 4°C (stable for 3 months) or -20°C (stable for 1 year). Protect from light.

Experimental Validation Workflow

To validate the efficacy of **H-Met-NH₂**, a comparative study against standard L-Met is required.

Experimental Design (DoE)

- Control: Standard Media (3 mM L-Met).
- Test Arm A: Media with 3 mM **H-Met-NH₂** (100% Substitution).
- Test Arm B: Media with 1.5 mM L-Met + 1.5 mM **H-Met-NH₂** (50/50 Hybrid).

Cell Culture Protocol

- Inoculation: Seed CHO cells at

cells/mL in shake flasks.

- Duration: 14-day fed-batch.
- Sampling: Daily sampling for VCD (Viable Cell Density), Viability, and Metabolites.
- Harvest: Centrifuge supernatant on Day 14 for product quality analysis.

Analytical Methods

- HPLC for Amino Acids: Monitor the consumption rate of **H-Met-NH2** vs. Free Met.
 - Note: **H-Met-NH2** will elute at a different retention time than L-Met. Ensure your library is updated.
- Peptide Mapping (LC-MS): Digest the harvested mAb and quantify the % oxidation at Met252 and Met428 sites.

Data Analysis Template

Parameter	Control (L-Met)	Test (H-Met-NH2)	Interpretation
Peak VCD (cells/mL)	12.5	12.2	Comparable growth indicates no toxicity.
Specific Productivity ()	25 pg/cell/day	26 pg/cell/day	Maintenance of titer is critical.
Ammonia (Day 14)	8 mM	10 mM	Slight increase expected due to deamidation.
% Met Oxidation (mAb)	12.5%	3.1%	Primary Success Metric.

Troubleshooting & Optimization

Ammonia Management

Issue: **H-Met-NH2** releases one mole of

for every mole of Methionine utilized. Mitigation:

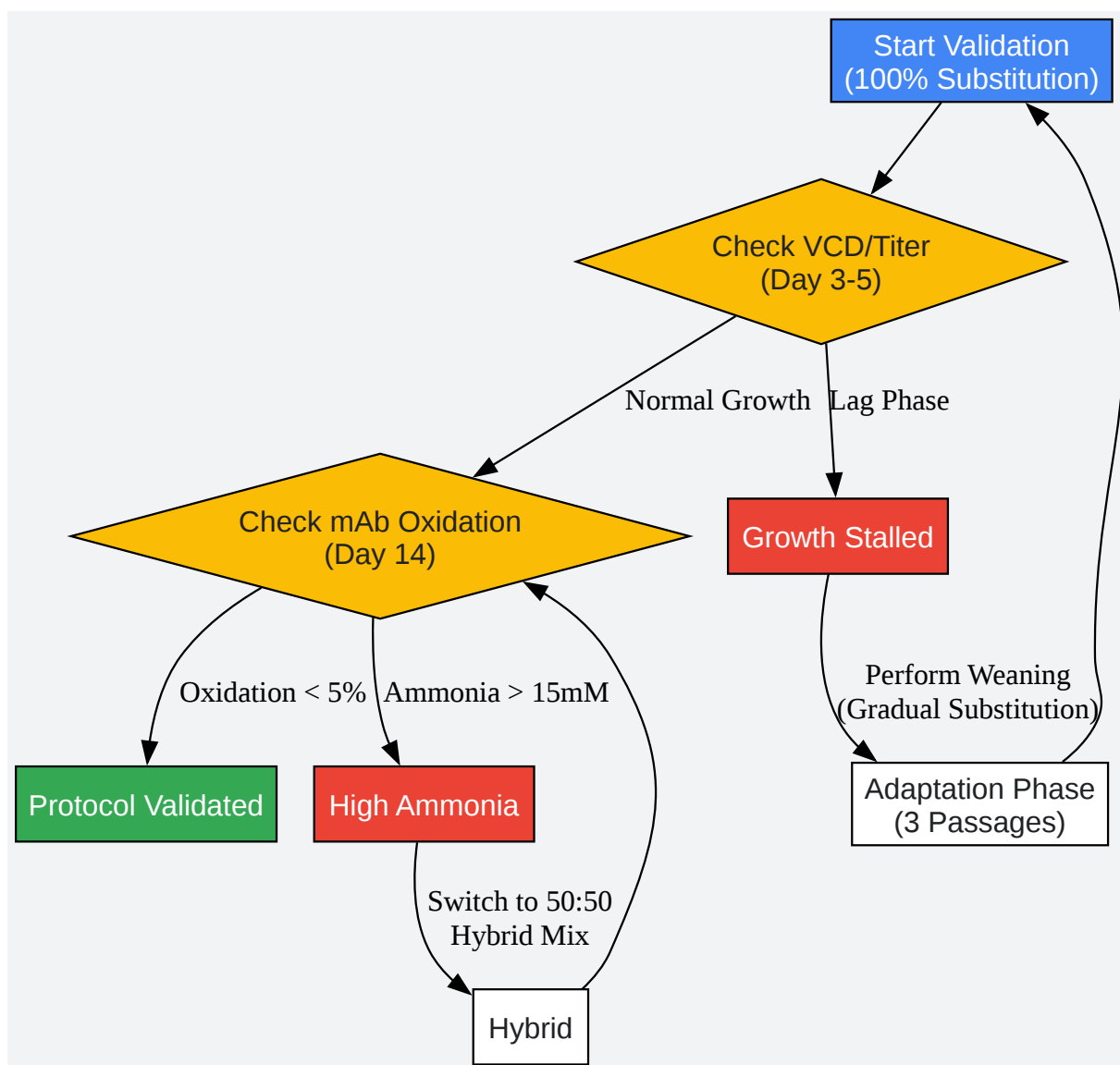
- If ammonia levels exceed toxic thresholds (>15 mM), use a Hybrid Strategy. Replace only 50% of the L-Met with **H-Met-NH₂**.
- Combine with Glutamine Synthetase (GS) expression systems which can re-assimilate ammonia.

Adaptation

Some CHO clones may have low extracellular amidase activity.

- Symptom: High residual **H-Met-NH₂** in media, low intracellular Met, stalled growth.
- Protocol: Perform a weaning passage.
 - Passage 1: 75% L-Met / 25% **H-Met-NH₂**
 - Passage 2: 50% L-Met / 50% **H-Met-NH₂**
 - Passage 3: 0% L-Met / 100% **H-Met-NH₂**

Optimization Logic Diagram



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Figure 2: Decision tree for integrating **H-Met-NH2** into bioprocess workflows.

References

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Sources

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